

Comparative Guide: Biological Activity of Substituted Morpholines

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Compound of Interest

Compound Name: *Methyl 4-benzyl-2-methylmorpholine-3-carboxylate*
Cat. No.: *B12338370*

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Executive Summary: The Morpholine Advantage

Morpholine (1,4-oxazinane) is widely recognized in medicinal chemistry as a "privileged scaffold." Its ubiquity in approved drugs—from the antidepressant Reboxetine to the antifungal Amorolfine and the kinase inhibitor Gefitinib—stems from its unique physicochemical profile.

Unlike its piperidine or piperazine analogs, morpholine possesses a specific lipophilicity-hydrophilicity balance ($\text{LogP} \sim -0.86$) that optimizes blood-brain barrier (BBB) permeability while maintaining aqueous solubility. Critically, the ether oxygen at position 4 serves as a weak hydrogen bond acceptor, often anchoring the molecule within kinase ATP-binding pockets (e.g., PI3K/mTOR).

This guide objectively compares the biological activity of N-substituted versus C-substituted morpholines, focusing on two primary therapeutic vectors: PI3K/mTOR inhibition (Oncology) and Antimicrobial efficacy.

Structural Classes & Mechanisms

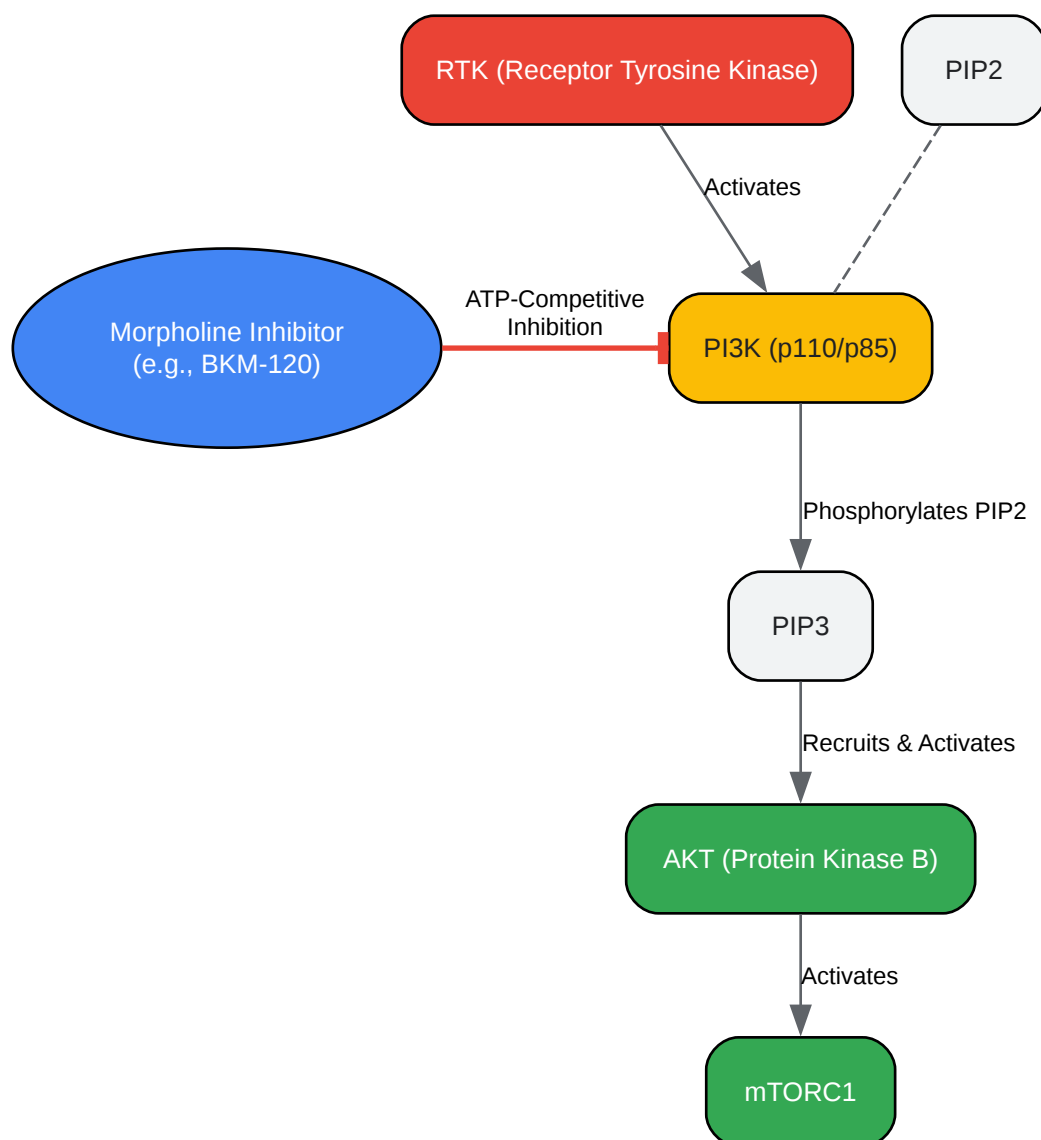
The SAR Logic

The biological activity of morpholine derivatives hinges on the substitution pattern:

- N-Substitution (Position 4): The most common modification. Modulates pharmacokinetics (solubility, metabolic stability) and positions the morpholine ring to interact with solvent-exposed regions of the target protein.
- C-Substitution (Positions 2, 3): Introduces chirality. C-substituents (especially at C2) often lock the ring conformation, enhancing selectivity by fitting into hydrophobic sub-pockets (e.g., the affinity pocket in PI3K α).

Mechanism of Action Visualization

The following diagram illustrates the critical signaling node where morpholine-based inhibitors (like BKM-120 or ZSTK474) exert their effect.



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Figure 1: Mechanism of Action for Morpholine-based Kinase Inhibitors.[1] The morpholine oxygen typically forms a hydrogen bond with the hinge region (e.g., Val851 in PI3K α).

Comparative Analysis: Oncology (PI3K Inhibitors)

In the development of PI3K inhibitors, the morpholine ring is frequently used to mimic the adenine ring of ATP. Below is a comparison of a novel 2,4-dimorpholinopyrimidine derivative (Compound 17p) against the standard clinical inhibitor Buparlisib (BKM-120).

Quantitative Potency Data (IC₅₀)

Data Source: Derived from recent SAR studies (e.g., Frontiers in Pharmacology, 2024).

Compound	Structure Type	PI3K α IC50 (nM)	PI3K δ IC50 (nM)	mTOR IC50 (nM)	Selectivity Profile
BKM-120 (Standard)	2,6-dimorpholino pyrimidine	44.6 $\pm$ 3.6	79.3 $\pm$ 11.0	>1000	Pan-PI3K inhibitor
Compound 17p	2,4-dimorpholino pyrimidine	31.8 $\pm$ 4.1	15.4 $\pm$ 1.9	>1000	Dual PI3K α/δ potent
Compound 17o	2,4-dimorpholino pyrimidine	34.7 $\pm$ 2.1	204.2 $\pm$ 22.2	>1000	PI3K α selective

Key Insight: The shift from 2,6-substitution (BKM-120) to 2,4-substitution (Compound 17p) retains the hydrogen bonding capacity but alters the vector of the solubilizing group. Compound 17p demonstrates superior potency against the PI3K δ isoform (15.4 nM vs 79.3 nM), suggesting it may be more effective in hematological malignancies where PI3K δ is overexpressed.

Comparative Analysis: Antimicrobial Activity[3]

Morpholine derivatives often function by disrupting bacterial cell walls or fungal sterol synthesis. Here we compare Spirocyclic Morpholine Ciprofloxacin Congeners against the standard Ciprofloxacin.

Antibacterial Potency (MIC)

Data Source: MDPI (2023) & ResearchGate (2024).

Organism	Strain	Ciprofloxacin MIC (µg/mL)	Morpholine-Spiro Compound 6 MIC (µg/mL)	Activity Assessment
E. coli	Gram-Negative	< 0.01	6.25	Lower Potency
S. aureus	Gram-Positive	0.25	12.5	Moderate Activity
A. baumannii	MDR Strain	0.50	0.50	Equipotent
C. albicans	Fungal	N/A (Inactive)	32.0	Broad Spectrum Gain

Key Insight: While pure morpholine derivatives rarely match the potency of fluoroquinolones against standard E. coli, the spirocyclic morpholine derivatives (Compound 6) show unexpected equipotency against multidrug-resistant (MDR) Acinetobacter baumannii. This suggests that the morpholine moiety may evade specific efflux pumps that typically eject fluoroquinolones.

Experimental Protocols

To ensure reproducibility, the following protocols are standardized for evaluating morpholine derivatives.

Protocol A: Synthesis of N-Substituted Morpholines

Method: Reductive Amination (High Yield / Mild Conditions)

- Reagents: Ribonucleoside dialdehyde (or ketone precursor), Morpholine HCl, Sodium Cyanoborohydride ().
- Oxidation (if starting from diol): Dissolve 1 mmol nucleoside in water. Add 1.1 eq .[2] Stir 30 min at 4°C. Quench with ethylene glycol.
- Amination:

- Add 2 eq of Morpholine HCl to the reaction mixture.
- Adjust pH to 6.0–7.0.
- Add 1.5 eq

and stir for 4–6 hours at Room Temperature.
- Work-up: Neutralize with

. Extract with Dichloromethane (DCM). Wash with brine.^[3] Dry over

.^[3]
- Validation: Check purity via TLC (MeOH:DCM 1:9) and identity via

-NMR (Look for morpholine peaks at

3.6 ppm).

Protocol B: PI3K Kinase-Glo® Inhibition Assay

Method: ATP Depletion Luminescence (Self-Validating via Z' Factor)

- Preparation:
 - Prepare 3x Enzyme Solution (PI3K

) in Kinase Buffer (50 mM HEPES, pH 7.5, 3 mM

).
 - Prepare 3x Substrate Mix:

ATP +

PIP2.
 - Prepare Test Compounds: Serially dilute morpholine derivatives in 100% DMSO (Final assay concentration <1% DMSO).

- Reaction:

- Add

- Compound to 384-well white plate.

- Add

- Enzyme Solution. Incubate 15 min (Pre-equilibrium).

- Add

- Substrate Mix to initiate.

- Incubate 60 min at Room Temperature.

- Detection:

- Add

- Kinase-Glo® Reagent (Promega).

- Incubate 10 min (stabilize luminescence).

- Read on Luminometer (Integration time: 0.5–1.0 sec).

- Calculation:

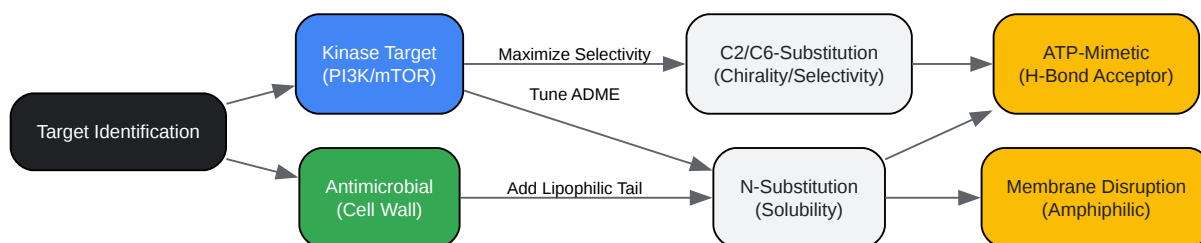
- Convert RLU to % Inhibition:

- .

- Fit data to Sigmoidal Dose-Response curve to determine IC₅₀.

Synthesis & SAR Workflow

The following diagram outlines the decision logic for synthesizing morpholine derivatives based on the desired biological target.



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Figure 2: Strategic Synthesis Workflow. Kinase targets often require C-substitution for isoform selectivity, while antimicrobial targets prioritize N-substitution for lipophilicity.

References

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